

Personal protective equipment for handling p-(1-Adamantyl)toluene

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Compound of Interest

Compound Name: *p*-(1-Adamantyl)toluene

Cat. No.: B072711

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Essential Safety and Handling Guide for p-(1-Adamantyl)toluene

For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential safety and logistical information for handling **p-(1-Adamantyl)toluene** in a laboratory setting. The following procedural guidance is based on the known hazards of its structural analogs, toluene and adamantane, in the absence of a comprehensive Safety Data Sheet (SDS) for **p-(1-Adamantyl)toluene** itself.

Hazard Assessment and Personal Protective Equipment (PPE)

While specific toxicity data for **p-(1-Adamantyl)toluene** is limited, its structure—a toluene molecule substituted with an adamantyl group—suggests a hazard profile influenced by both components. Toluene is a flammable liquid and can cause skin irritation, while adamantane is a combustible solid. A GHS classification indicates that **p-(1-Adamantyl)toluene** may cause long-lasting harmful effects to aquatic life^[1]. Therefore, a cautious approach to handling is essential.

Engineering Controls:

- Always handle **p-(1-Adamantyl)toluene** in a certified chemical fume hood to minimize inhalation exposure.
- Ensure an emergency eyewash station and safety shower are readily accessible.

Personal Protective Equipment (PPE):

- Eye and Face Protection: Wear chemical safety goggles and a face shield where splashing is possible.
- Hand Protection: Chemical-resistant gloves are mandatory. Nitrile or Viton® gloves are recommended based on the hazards of toluene.[\[2\]](#) Discard and replace gloves immediately if they become contaminated.
- Body Protection: A flame-retardant lab coat, fully buttoned, is required. For larger quantities or operations with a higher risk of splashing, a chemical-resistant apron should be worn over the lab coat.
- Respiratory Protection: If working outside of a fume hood is unavoidable, a NIOSH-approved respirator with organic vapor cartridges is necessary.

Operational Plan: Step-by-Step Handling Procedures

- Preparation:
 - Designate a specific area within a chemical fume hood for handling **p-(1-Adamantyl)toluene**.
 - Assemble all necessary equipment and reagents before starting.
 - Ensure all containers are properly labeled.
- Handling:
 - Since **p-(1-Adamantyl)toluene** is a solid at room temperature, use a spatula or scoop for transfers.[\[3\]](#)

- Avoid generating dust, as adamantane derivatives can form explosive dust mixtures.
- If heating is required, use a controlled heating source such as a heating mantle or a sand bath. Avoid open flames.
- Keep containers tightly closed when not in use.
- Spill Management:
 - In case of a small spill, absorb the material with an inert, dry substance like sand or vermiculite.
 - Collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
 - For larger spills, evacuate the area and contact your institution's environmental health and safety (EHS) department.

Disposal Plan

All waste containing **p-(1-Adamantyl)toluene** must be treated as hazardous waste.

- Waste Collection:
 - Collect all solid waste (e.g., contaminated gloves, paper towels, and excess reagent) in a designated, sealed, and clearly labeled hazardous waste container.
 - Collect liquid waste solutions containing **p-(1-Adamantyl)toluene** in a separate, sealed, and labeled container.
- Container Management:
 - Do not mix with other waste streams unless explicitly permitted by your institution's EHS guidelines.
 - Store waste containers in a cool, dry, and well-ventilated secondary containment area, away from incompatible materials.

- Final Disposal:
 - Arrange for pickup and disposal through your institution's certified hazardous waste management provider.
 - Never dispose of **p-(1-Adamantyl)toluene** down the drain or in regular trash.

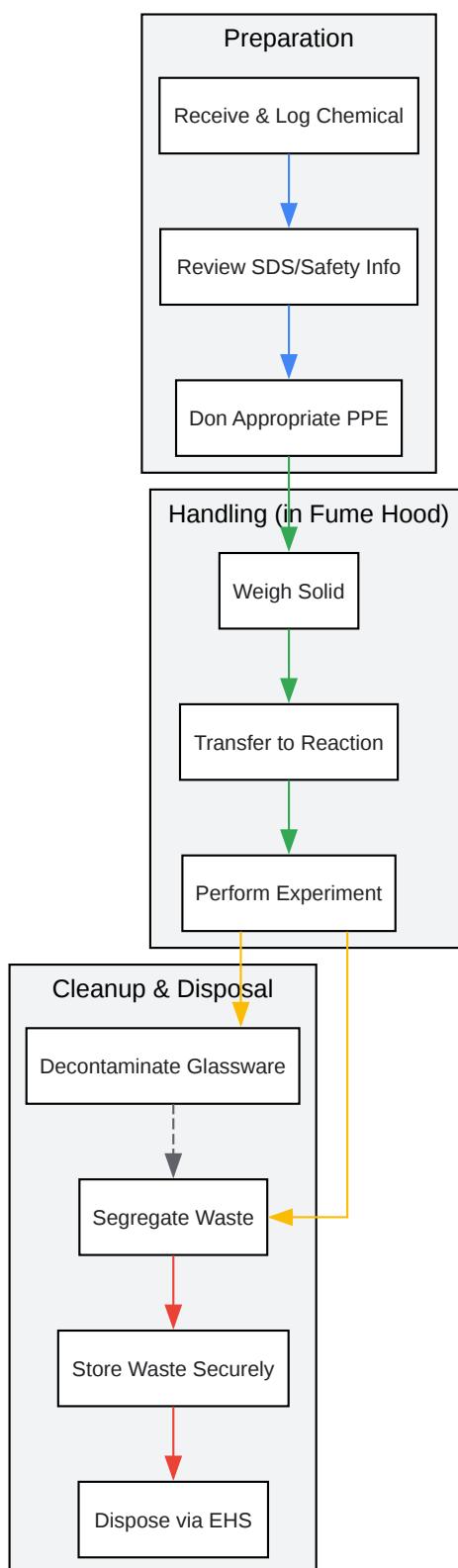
Quantitative Data Summary

The following table summarizes the known physical and chemical properties of **p-(1-Adamantyl)toluene**.

Property	Value
CAS Number	1459-55-8
Molecular Formula	C ₁₇ H ₂₂
Molecular Weight	226.36 g/mol
Appearance	White to off-white solid
Melting Point	99 - 101 °C
Boiling Point	329.5 ± 12.0 °C (Predicted)
Density	1.054 ± 0.06 g/cm ³ (Predicted)
Solubility	Insoluble in water (1.4E-4 g/L at 25 °C, Calculated) ^[1]

Safe Handling Workflow

The following diagram illustrates the key steps for the safe handling of **p-(1-Adamantyl)toluene** from receipt to disposal.

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Caption: Workflow for the safe handling of **p-(1-Adamantyl)toluene**.

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References

- 1. CAS # 1459-55-8, 1-(4-Methylphenyl)adamantane, 1-(4-Tolyl)adamantane, 1-(4'-Methylphenyl)adamantane, 1-(p-Tolyl)adamantane, 4-(1-Adamantyl)toluene, NSC 176093, p-(1-Adamantyl)toluene - chemBlink [www.chemblink.com]
- 2. CCOHS: Toluene [ccohs.ca]
- 3. osha.gov [osha.gov]
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